

Application Notes and Protocols: UV-123 for Polypropylene Stabilization

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Compound of Interest

Compound Name: UV-123

Cat. No.: B155743

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These application notes provide detailed guidance on the recommended dosage of **UV-123** for the effective stabilization of polypropylene (PP) against degradation caused by ultraviolet (UV) radiation. This document includes summaries of quantitative data, detailed experimental protocols for performance evaluation, and visualizations of the degradation and stabilization mechanisms.

Introduction to UV-123

UV-123 is a high-performance Hindered Amine Light Stabilizer (HALS) used to protect polymers from photodegradation. Its chemical name is Bis(1-octyloxy-2,2,6,6-tetramethyl-4-piperidyl)sebacate, with the CAS Number 129757-67-1. As a liquid, low-basicity stabilizer, **UV-123** offers excellent compatibility with polypropylene and is effective in preventing the loss of mechanical properties, discoloration, and surface cracking caused by UV exposure.^{[1][2][3]}

Mechanism of Polypropylene Degradation and UV-123 Stabilization

Polypropylene is susceptible to degradation when exposed to UV radiation, which initiates a free-radical chain reaction leading to the scission of polymer chains and a loss of physical and mechanical properties.^{[4][5]} HALS, such as **UV-123**, do not absorb UV radiation but instead act as radical scavengers, interrupting the degradation cycle.

The stabilization mechanism of **UV-123** involves a cyclic process where the HALS is regenerated, allowing it to neutralize multiple free radicals, thus providing long-term protection to the polymer matrix.

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